

In-Depth Technical Guide: Copper (II) Glycinate (CAS 13479-54-4)

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Compound of Interest

Compound Name: *Bis(2-aminoacetoxycopper*

Cat. No.: *B075891*

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This technical guide provides comprehensive chemical information and safety data for Copper (II) Glycinate, identified by CAS number 13479-54-4. It is intended for researchers, scientists, and professionals in drug development, offering a detailed overview of its properties, synthesis, and biological relevance.

Chemical Information

Copper (II) Glycinate, also known as cupric glycinate or bis(glycinato)copper(II), is a coordination complex of copper with the amino acid glycine.^{[1][2][3]} It exists in both anhydrous and hydrated forms, with the monohydrate being common.^{[2][4]} This compound is notable for its use as a catalyst, in electroplating baths, as a photometric analysis reagent, and as a feed additive.^{[2][3][5]}

Chemical and Physical Properties

The physical and chemical properties of Copper (II) Glycinate are summarized in the table below. The compound typically appears as blue, triboluminescent crystals or powder.^{[2][3][6]} It is slightly soluble in water and alcohol, and insoluble in hydrocarbons, ethers, and ketones.^{[2][5]}

Property	Value	References
CAS Number	13479-54-4	[1] [3]
Molecular Formula	C ₄ H ₈ CuN ₂ O ₄	[1] [3]
Molecular Weight	211.66 g/mol	[1] [3]
Appearance	Blue, triboluminescent crystals or powder	[2] [3] [6]
Melting Point	Chars at 213°C	[2] [6]
Boiling Point	Decomposes at 228°C with gas evolution	[2] [6]
Density	762 kg/m ³ (at 20°C)	[2] [6]
Vapor Pressure	0 Pa at 25°C	[2] [6]
Water Solubility	Slightly soluble	[2] [5]
EINECS Number	236-783-2	[1] [3]

Safety Data

Hazard Identification

Copper (II) Glycinate is classified as harmful if swallowed, in contact with skin, or inhaled.[\[1\]](#) It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#) The compound is very toxic to aquatic life with long-lasting effects.[\[7\]](#)[\[8\]](#)

Hazard Classification	GHS Code	References
Acute toxicity, oral	H302	[1]
Acute toxicity, dermal	H312	[1]
Acute toxicity, inhalation	H332	[1]
Skin corrosion/irritation	H315	[1]
Serious eye damage/eye irritation	H319	[1]
Specific target organ toxicity, single exposure	H335	[1]
Hazardous to the aquatic environment, acute hazard	H400	[8]
Hazardous to the aquatic environment, long-term hazard	H410	[7]

Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of Copper (II) Glycinate and ensuring safety.

- Handling: Avoid breathing dust, vapor, mist, or gas.[1][9] Use only in a chemical fume hood and wear appropriate personal protective equipment, including gloves and eye protection.[1][9]
- Storage: Store in a tightly closed container in a dry, well-ventilated place.[1][9] Recommended storage temperature is under an inert gas (nitrogen or argon) at 2–8 °C.[2][3][6]

First Aid Measures

In case of exposure, the following first aid measures should be taken:

- If Swallowed: Call a poison center or doctor if you feel unwell.[1]

- If on Skin: Wash with plenty of soap and water.[1]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Experimental Protocols

Synthesis of cis-Bis(glycinato)copper(II) monohydrate

This protocol describes the synthesis of the kinetically favored cis isomer of Copper (II) Glycinate.[6]

Materials:

- Copper(II) acetate monohydrate (1.6 g)
- Glycine (1.3 g)
- Deionized water
- 1-Propanol
- Acetone

Procedure:

- Dissolve 1.6 g of copper(II) acetate monohydrate in 15 mL of deionized water in a 250 mL beaker.
- Dissolve 1.3 g of glycine in 10 mL of deionized water in a 150 mL beaker.
- Heat both solutions to their boiling points on a hot plate, stirring occasionally until all solids dissolve.
- Remove the beakers from the hot plate and add the hot glycine solution to the copper(II) acetate solution while stirring.

- Allow the resulting solution to cool for several minutes before placing it in an ice bath.
- Once crystals begin to form, add 20 mL of 1-propanol with continuous stirring.
- Continue to cool the mixture for several minutes.
- Collect the product by vacuum filtration using a Büchner funnel.
- Wash the precipitate twice with acetone.
- Transfer the solid to a pre-weighed piece of filter paper and allow it to air dry.

Synthesis of trans-Bis(glycinato)copper(II) monohydrate

The thermodynamically more stable trans isomer can be obtained by heating the cis isomer.^[6]

Materials:

- cis-Copper(II) glycinate monohydrate
- Deionized water
- Glycine

Procedure:

- Transfer a known amount of the prepared cis-copper(II) glycinate monohydrate to a 25 mL round-bottom flask.
- Add 10 mL of deionized water and an amount of glycine equal to approximately two-thirds the mass of the cis isomer.
- Reflux the mixture gently for 1 hour.
- Filter the resulting mixture to collect the solid product.
- Allow the solid to air dry.

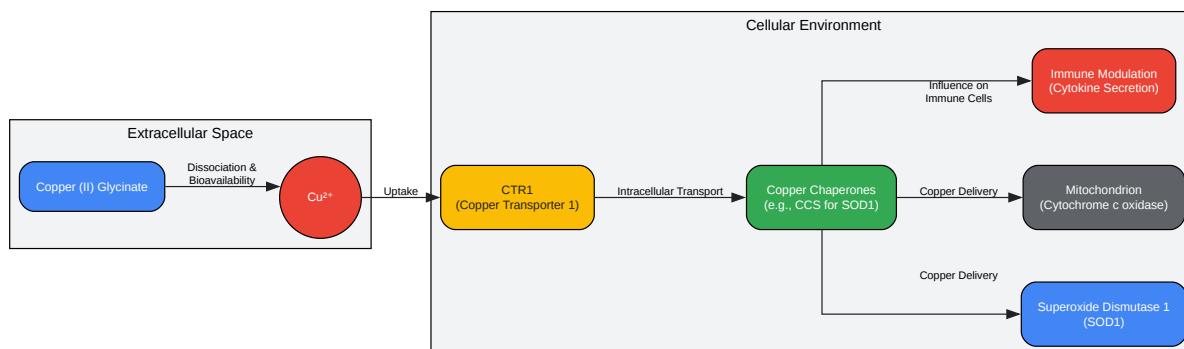
An alternative method involves heating the cis isomer in an oven at 170°C for about an hour.^[6]

Biological Role and Signaling

While there are no specific signaling pathways exclusively modulated by Copper (II) Glycinate, its biological effects are understood through its role as a bioavailable source of copper. Copper is an essential trace element vital for the function of numerous enzymes and metabolic processes.[8][10]

Copper (II) Glycinate has been shown to have immunomodulatory effects, influencing cytokine secretion in immune cells.[10] It also serves as a source of copper for copper-dependent enzymes like superoxide dismutase (SOD1), an important antioxidant enzyme.[10]

Below is a diagram illustrating the general role of copper in cellular homeostasis and the influence of a bioavailable copper source like Copper (II) Glycinate.



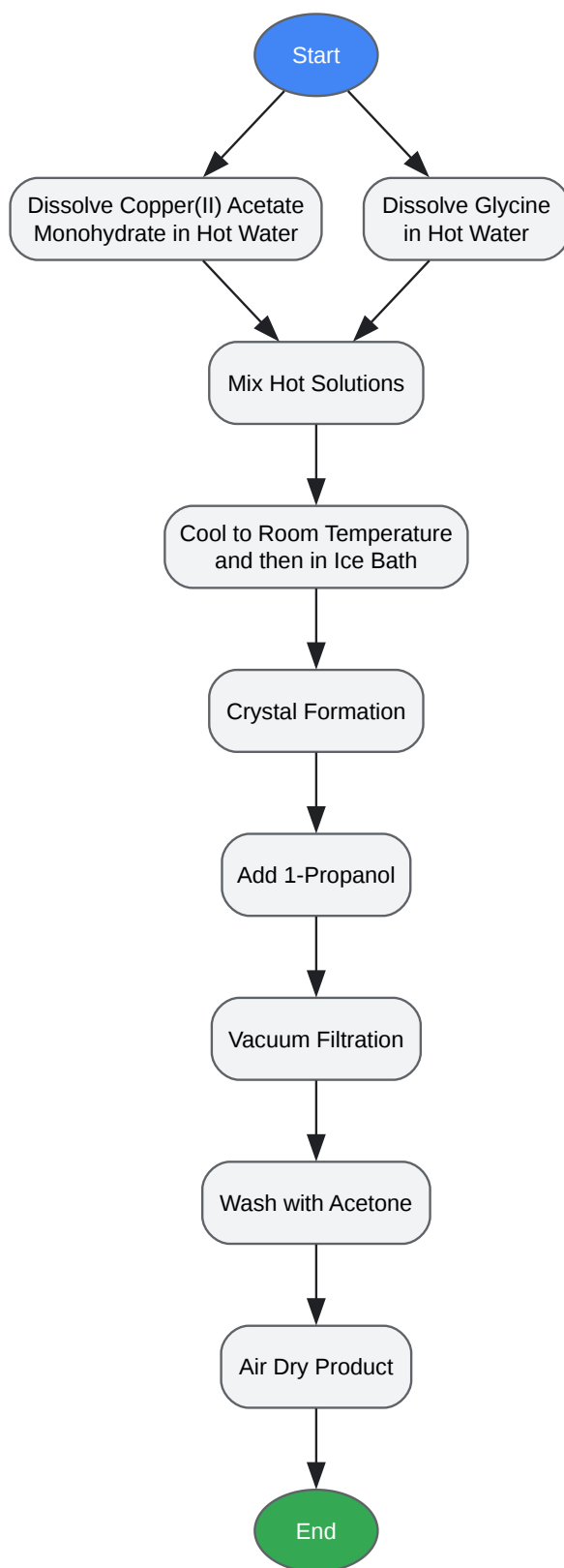
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Caption: Cellular uptake and role of copper from Copper (II) Glycinate.

Experimental Workflows

The following diagrams illustrate the logical workflows for the synthesis of the cis and trans isomers of Copper (II) Glycinate.

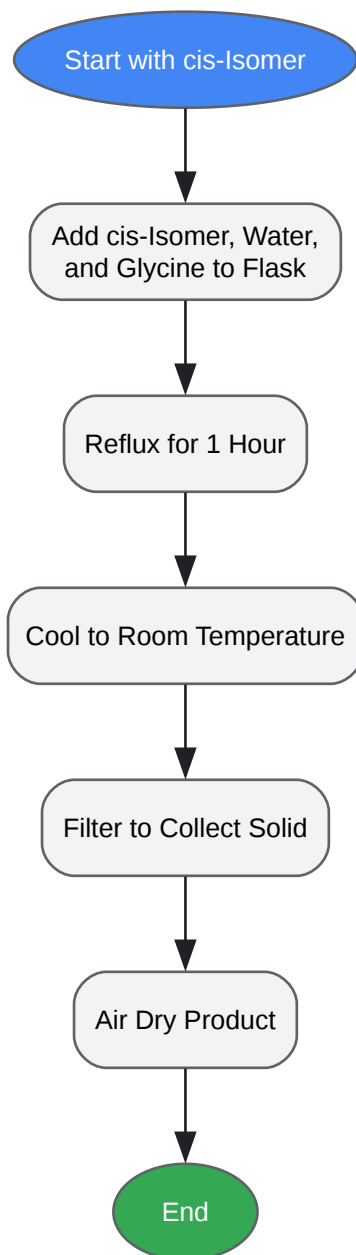
Workflow for Synthesis of cis-Copper(II) Glycinate



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Caption: Workflow for the synthesis of cis-Copper(II) Glycinate.

Workflow for Isomerization to trans-Copper(II) Glycinate



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Caption: Workflow for the synthesis of trans-Copper(II) Glycinate.

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